

stabilization and storage of high-purity tartronic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tartronic acid

Cat. No.: B1195899

[Get Quote](#)

Technical Support Center: High-Purity Tartronic Acid

This guide provides researchers, scientists, and drug development professionals with essential information for the stabilization and storage of high-purity **tartronic acid**.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for solid, high-purity **tartronic acid**?

A1: For long-term stability, solid **tartronic acid** should be stored in a tightly sealed container in a refrigerator at 2-8°C.[1][2][3] Some suppliers recommend storage at 4°C under an inert atmosphere to ensure maximum stability, with a noted shelf life of at least six months under these conditions.[4] It should be kept in a dry, well-ventilated place away from incompatible substances.[5]

Q2: How should I prepare and store **tartronic acid** solutions?

A2: **Tartronic acid** is soluble in water and alcohol.[2][6][7] To prepare solutions, use deionized water or an appropriate grade of alcohol. Since the stability of **tartronic acid** in solution can be influenced by pH and temperature, it is recommended to prepare fresh solutions for experiments. If short-term storage is necessary, store the solution at 2-8°C and use it as soon

as possible. Avoid exposure to bases, oxidizing agents, and reducing agents, as they are incompatible.[6]

Q3: What are the common signs of **tartronic acid** degradation?

A3: Physical signs of degradation in solid **tartronic acid** can include discoloration (from white/off-white to yellow or brown) or a change in texture. In solution, degradation may be indicated by a change in color, pH, or the formation of precipitates. The primary degradation product upon heating is carbon dioxide, as it decomposes at its melting point (158-160°C).[1][7] Analytically, degradation can be confirmed by techniques like HPLC, which can detect the appearance of impurity peaks or a decrease in the main **tartronic acid** peak.

Q4: Which analytical methods are recommended for assessing the purity of **tartronic acid**?

A4: High-Performance Liquid Chromatography (HPLC) is a highly effective and commonly used method for determining the purity of **tartronic acid** and quantifying impurities.[8] A Reverse-Phase HPLC (RP-HPLC) method, often with a C18 column and a UV detector set to around 210 nm, is suitable for analysis.[9] The mobile phase is typically an acidic aqueous buffer, such as potassium dihydrogen phosphate adjusted to a low pH.[9]

Q5: What are the known chemical incompatibilities of **tartronic acid**?

A5: **Tartronic acid** is incompatible with strong bases, oxidizing agents, and reducing agents.[6] Contact with these substances can lead to chemical reactions that degrade the compound. For example, **tartronic acid** can be oxidized to form mesoxalic acid.[10][11] It is also classified as a combustible solid.[1][3]

Troubleshooting Guide

Issue 1: **Tartronic acid** fails to dissolve completely in the chosen solvent.

- Possible Cause 1: Saturation. The concentration may be too high for the selected solvent and temperature.
 - Solution: Gently warm the solution while stirring. **Tartronic acid**'s solubility increases with temperature. If it still doesn't dissolve, add a small amount of additional solvent.

- Possible Cause 2: Incorrect Solvent. While soluble in water and alcohol, its solubility is only slight in solvents like DMSO and methanol.[\[2\]](#)[\[4\]](#)
 - Solution: Ensure you are using an appropriate solvent. For high concentrations, water or ethanol are the recommended choices.[\[2\]](#)[\[6\]](#)

Issue 2: The **tartronic acid** solution appears discolored or cloudy after preparation.

- Possible Cause 1: Impurities. The starting material may have impurities, or the solvent/glassware may be contaminated.
 - Solution: Use high-purity **tartronic acid** and analytical grade solvents. Ensure all glassware is thoroughly cleaned.
- Possible Cause 2: Degradation. The solution may have been exposed to high temperatures, incompatible substances, or light, causing degradation.
 - Solution: Prepare solutions fresh, protecting them from excessive heat and light. Ensure the pH is not highly basic.

Issue 3: Difficulty in achieving crystallization of **tartronic acid** from a solution.

- Possible Cause 1: Solution is not supersaturated. The concentration of **tartronic acid** is too low.
 - Solution: Concentrate the solution by slowly evaporating the solvent under reduced pressure or gentle heating.[\[12\]](#)
- Possible Cause 2: Nucleation is inhibited. The conditions are not favorable for crystal formation to begin.
 - Solution 1: Cool the solution slowly in an ice bath. Avoid rapid cooling which can lead to oiling out.[\[12\]](#)
 - Solution 2: Scratch the inside of the flask with a glass rod at the surface of the liquid to create nucleation sites.[\[12\]](#)
 - Solution 3: Add a seed crystal of pure **tartronic acid** to induce crystallization.[\[12\]](#)

Issue 4: Purity analysis by HPLC shows unexpected peaks.

- Possible Cause 1: Contamination. Contamination may have occurred from the sample handling, solvent, or the HPLC system itself.
 - Solution: Run a blank injection (mobile phase only) to check for system contamination. Use high-purity solvents and clean vials.
- Possible Cause 2: Degradation. The sample may have degraded during storage or sample preparation. **Tartronic acid** can decarboxylate or oxidize.[\[13\]](#)[\[14\]](#)
 - Solution: Re-prepare the sample from a fresh stock of solid **tartronic acid**. Analyze the sample promptly after preparation. Review storage conditions of the solid and the solution to ensure they meet recommendations.

Data Presentation: Properties and Storage

Table 1: Physical and Chemical Properties of **Tartronic Acid**

Property	Value	Citations
Molecular Formula	C ₃ H ₄ O ₅	[4] [15]
Molecular Weight	120.06 g/mol	[3] [4]
Appearance	White to off-white solid/powder	[1] [4]
Melting Point	158-160 °C (with decomposition)	[1] [2] [7]
pKa1	2.42	[2] [7]
pKa2	4.54	[2] [7]

Table 2: Recommended Storage and Solubility

Parameter	Recommendation	Citations
Solid Storage Temp.	2-8 °C	[1][2][3]
Solid Storage Atmosphere	Store under an inert atmosphere for best results	[4]
Shelf Life (Solid)	Stable for at least 6 months at 4°C	[4]
Solubility	Soluble in water and alcohol	[2][6][7]
Slightly soluble in DMSO and Methanol	[2][4]	
Incompatibilities	Bases, oxidizing agents, reducing agents	[6]

Experimental Protocols

Protocol 1: Preparation of a Standard Aqueous **Tartronic Acid** Stock Solution (e.g., 10 mg/mL)

- Materials:
 - High-purity **tartronic acid** (≥97%)
 - HPLC-grade deionized water
 - Calibrated analytical balance
 - Class A volumetric flask (e.g., 10 mL)
 - Spatula and weighing paper
 - Ultrasonic bath
- Procedure:
 - Allow the **tartronic acid** container to equilibrate to room temperature before opening to prevent moisture condensation.

2. Accurately weigh 100 mg of high-purity **tartronic acid** onto weighing paper.
3. Carefully transfer the weighed solid into a 10 mL volumetric flask.
4. Add approximately 7 mL of HPLC-grade water to the flask.
5. Gently swirl the flask to dissolve the solid. If needed, place the flask in an ultrasonic bath for 5-10 minutes to aid dissolution.
6. Once the solid is completely dissolved and the solution is at room temperature, add HPLC-grade water to the flask until the bottom of the meniscus touches the calibration mark.
7. Cap the flask and invert it 15-20 times to ensure the solution is homogeneous.
8. For immediate use, transfer the required volume. For short-term storage, transfer to a clean, tightly capped vial and store at 2-8°C.

Protocol 2: Purity Assessment by RP-HPLC

This protocol is a general guideline based on published methods.^[9] The specific parameters may need optimization for your system.

- Instrumentation and Conditions:
 - HPLC System: A system with a UV-Vis detector.
 - Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).^[9]
 - Mobile Phase: 0.01 M Potassium Dihydrogen Phosphate, with the pH adjusted to 2.6 using phosphoric acid.^[9]
 - Flow Rate: 1.0 mL/min.^[9]
 - Column Temperature: 30 °C.^[9]
 - Detection Wavelength: 210 nm.^[9]

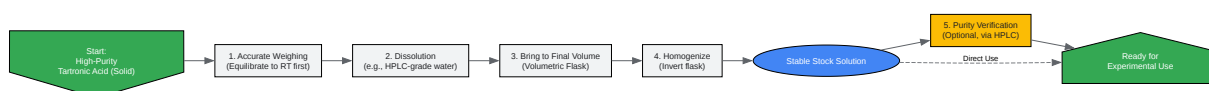
- Injection Volume: 20 μ L.[\[9\]](#)
- Procedure:
 1. Prepare the mobile phase and degas it thoroughly.
 2. Equilibrate the HPLC system and column with the mobile phase until a stable baseline is achieved.
 3. Prepare a sample of **tartronic acid** for analysis (e.g., by diluting the stock solution from Protocol 1 with the mobile phase to a concentration of approximately 0.4 mg/mL).
 4. Inject the sample onto the column.
 5. Run the analysis and record the chromatogram.
 6. Assess purity by calculating the area percentage of the main **tartronic acid** peak relative to the total area of all peaks.

Visualizations



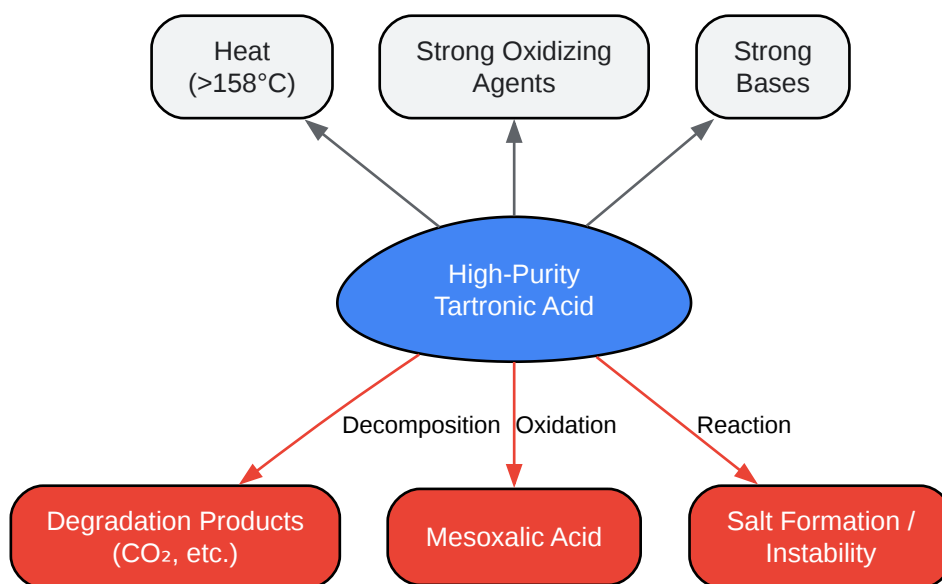
[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for unstable **tartronic acid** solutions.



[Click to download full resolution via product page](#)

Caption: General workflow for preparing a stable **tartronic acid** solution.



[Click to download full resolution via product page](#)

Caption: Factors influencing the degradation of **tartronic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tartronic acid = 97.0 80-69-3 [sigmaaldrich.com]
- 2. TARTRONIC ACID CAS#: 80-69-3 [m.chemicalbook.com]
- 3. Tartronic acid = 97.0 80-69-3 [sigmaaldrich.com]
- 4. usbio.net [usbio.net]
- 5. fishersci.com [fishersci.com]
- 6. Tartronic acid, 97% | Fisher Scientific [fishersci.ca]

- 7. Tartronic Acid [drugfuture.com]
- 8. How to Optimize Tartaric Acid Purity for Analytical Chemistry [eureka.patsnap.com]
- 9. ijrnd.org [ijrnd.org]
- 10. Tartronic Acid | Fisher Scientific [fishersci.co.uk]
- 11. kualitas1998.net [kualitas1998.net]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. JPH06279352A - Production of tartronic acid - Google Patents [patents.google.com]
- 14. Tartronic acid - Wikipedia [en.wikipedia.org]
- 15. Tartronic acid [webbook.nist.gov]
- To cite this document: BenchChem. [stabilization and storage of high-purity tartronic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195899#stabilization-and-storage-of-high-purity-tartronic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

